

# Improving MCC-134 accuracy by reducing Raspberry Pi processor load

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## Compound of Interest

Compound Name: MCC-134

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## Technical Support Center: MCC-134 & Raspberry Pi

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the accuracy of the **MCC-134** thermocouple measurement HAT for Raspberry Pi by addressing issues related to processor load.

### Frequently Asked Questions (FAQs)

Q1: Why is the accuracy of my **MCC-134** thermocouple measurements fluctuating?

A1: Fluctuations in **MCC-134** measurements can be attributed to temperature gradients across the device. The Raspberry Pi's processor is a significant heat source, and variations in its temperature can impact the **MCC-134**'s cold junction compensation, leading to less accurate readings.<sup>[1][2]</sup> High processor load, in particular, can cause the Raspberry Pi's temperature to rise significantly, affecting measurement accuracy.<sup>[1][2][3][4]</sup>

Q2: How does the Raspberry Pi's processor load affect the **MCC-134**?

A2: A high processor load on the Raspberry Pi increases its operating temperature. This excess heat can radiate to the **MCC-134**, creating thermal gradients that interfere with the sensitive cold junction compensation, a critical factor in accurate thermocouple measurements.

[1][2] For instance, running a program that fully loads all four cores of a Raspberry Pi can raise the processor's temperature by over 20°C compared to a program loading only a single core.[1][3][4]

Q3: What are the ideal operating conditions for the **MCC-134** to ensure maximum accuracy?

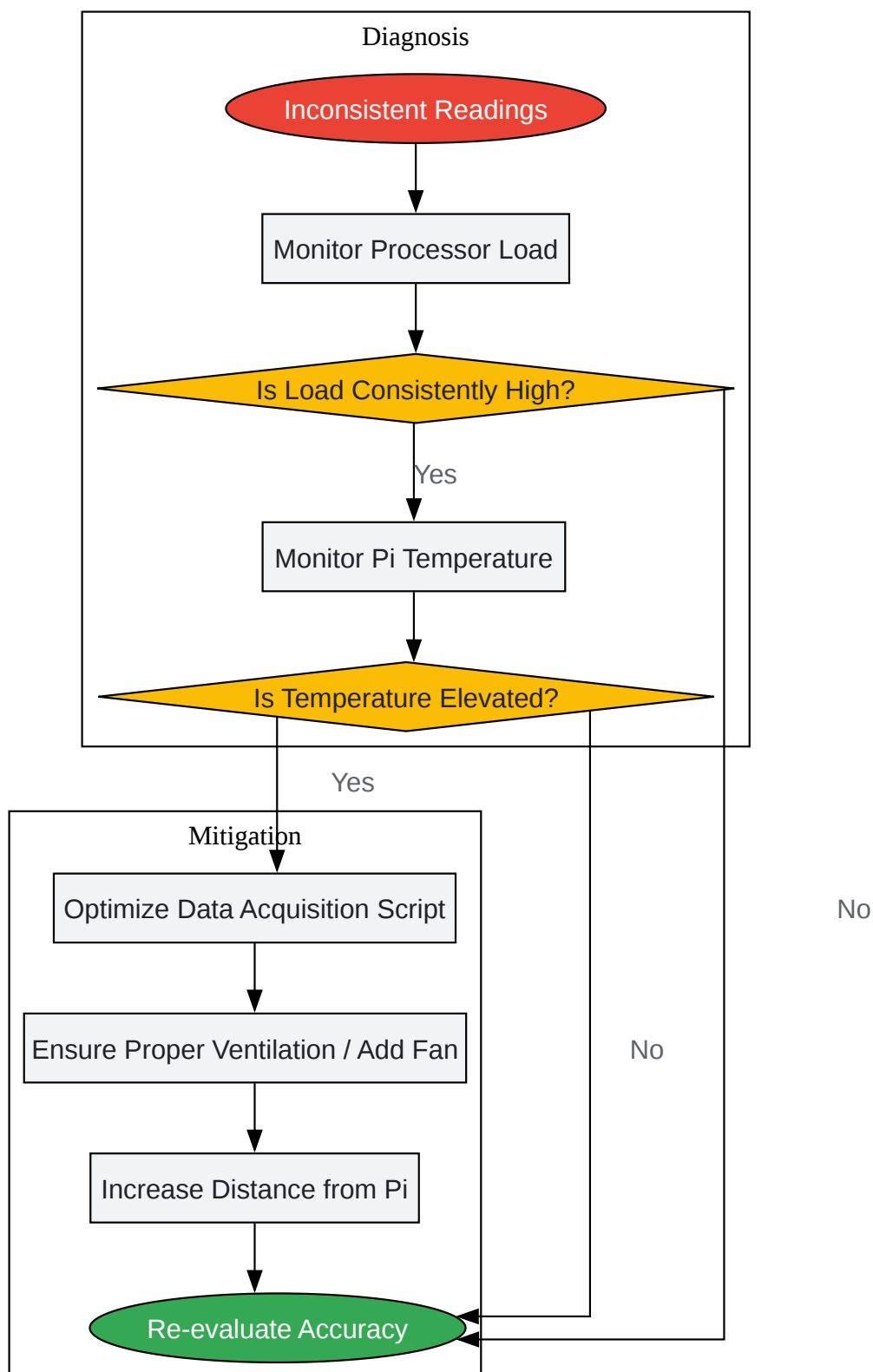
A3: To achieve the most accurate results with the **MCC-134**, it is recommended to operate it in a stable thermal environment.[1][2] This includes minimizing the Raspberry Pi's processor load, avoiding placement near other heat sources or in areas with fluctuating temperatures, and ensuring consistent airflow.[1][2][4]

## Troubleshooting Guides

### Issue: Inconsistent or inaccurate temperature readings.

This guide provides a step-by-step process to diagnose and mitigate measurement errors related to the Raspberry Pi's processor load.

Troubleshooting Workflow:



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Caption: Troubleshooting workflow for **MCC-134** accuracy issues.

## Experimental Protocol: Quantifying the Impact of Processor Load

This protocol allows you to observe the effect of processor load on Raspberry Pi temperature and **MCC-134** measurement stability.

Objective: To quantify the relationship between Raspberry Pi processor load, CPU temperature, and the stability of **MCC-134** temperature readings.

### Materials:

- Raspberry Pi with **MCC-134** HAT attached
- Thermocouple connected to an **MCC-134** channel
- Stable temperature source for the thermocouple (e.g., a cup of water at room temperature)
- Software to log CPU temperature and **MCC-134** readings
- A script or program to induce high CPU load (e.g., stress-ng)

### Methodology:

- Baseline Measurement (Low Processor Load):
  - Place the thermocouple in the stable temperature source.
  - In a stable ambient environment, start logging the Raspberry Pi's CPU temperature and the **MCC-134** thermocouple reading at a regular interval (e.g., every 5 seconds) for 10 minutes. Ensure no other significant processes are running on the Raspberry Pi.
- High Processor Load Measurement:
  - Induce a high processor load on all cores of the Raspberry Pi using a tool like stress-ng. For example, to stress all 4 cores for 10 minutes, you can use the command: `stress-ng --cpu 4 --timeout 600s`.
  - Simultaneously, continue logging the CPU temperature and **MCC-134** reading at the same interval for the duration of the stress test.

- Data Analysis:
  - Plot the CPU temperature and **MCC-134** readings over time for both the low and high load conditions.
  - Calculate the average and standard deviation of the **MCC-134** readings for both conditions.
  - Compare the results to observe the impact of increased CPU temperature on the stability and accuracy of the thermocouple measurements.

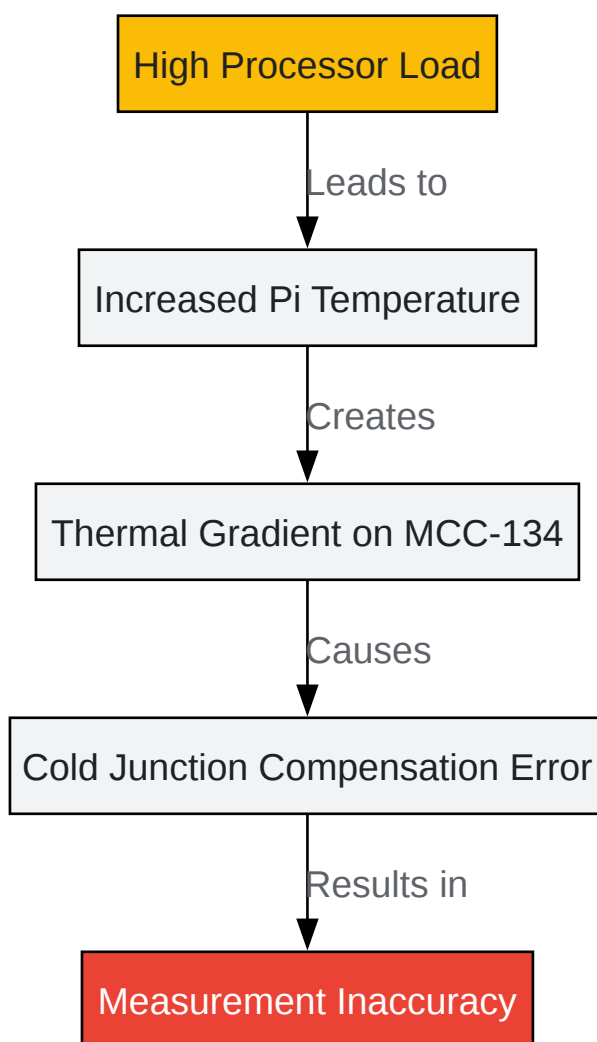
Expected Outcome Data Summary:

Condition	Average CPU Temperature (°C)	Average MCC-134 Reading (°C)	Standard Deviation of MCC-134 Reading
Low Processor Load	~45-55°C	Reading A	Low
High Processor Load	>70°C	Reading B	Potentially Higher

## Best Practices for Improving MCC-134 Accuracy

- Reduce Processor Load: Optimize your data acquisition scripts to be as efficient as possible. Avoid running unnecessary background processes on the Raspberry Pi.
- Improve Airflow: Ensure the Raspberry Pi and **MCC-134** have adequate ventilation. Using a fan can help dissipate heat and maintain a more stable temperature.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Minimize Environmental Temperature Variations: Place your experimental setup away from sources of fluctuating heat or cold, such as vents or direct sunlight.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Increase Physical Separation: If you are using a stacked configuration with multiple HATs, place the **MCC-134** as far away from the Raspberry Pi's processor as possible.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Logical Relationship Diagram:



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Caption: Impact of processor load on **MCC-134** accuracy.

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